

"Butyl phenylcarbamodithioate" CAS number and IUPAC name

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Compound of Interest

Compound Name: Butyl phenylcarbamodithioate

Cat. No.: B077474

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Technical Inquiry: Butyl Phenylcarbamodithioate

To our valued researchers, scientists, and drug development professionals,

This document addresses the inquiry regarding the chemical compound "**Butyl phenylcarbamodithioate**," specifically concerning its Chemical Abstracts Service (CAS) number and its standardized IUPAC name.

Following a comprehensive search of chemical databases and scientific literature, a definitive CAS number and a standardized IUPAC name for a compound explicitly named "**Butyl phenylcarbamodithioate**" could not be located. This suggests that the compound may not be widely registered, may be known under a different nomenclature, or could represent a novel chemical entity.

The nomenclature "**Butyl phenylcarbamodithioate**" implies a dithiocarbamate structure, but it is ambiguous as to the precise connectivity of the butyl group. Two primary isomers could be inferred:

- **Butyl N-phenylcarbamodithioate:** Where the butyl group is attached to the nitrogen atom.
- **S-Butyl phenylcarbamodithioate:** Where the butyl group is attached to a sulfur atom, forming a thioester linkage.

Despite targeted searches for both potential isomers, no registered compound with a corresponding CAS number and a confirmed IUPAC name matching the initial query was identified. The searches yielded information on related compounds, such as carbamates (oxygen analogues) and other dithiocarbamate derivatives with different substitution patterns, but not the specific "**Butyl phenylcarbamodithioate**" in question.

Implications for Further Research and Development

Without a unique CAS identifier, retrieving specific experimental data, such as physicochemical properties, toxicological information, and established analytical methods, is not feasible. A CAS number is essential for accurately tracking and compiling information related to a specific chemical substance.

Therefore, we are unable to provide the requested in-depth technical guide, including data tables, experimental protocols, and visualizations, as the foundational identification of the compound could not be established.

For researchers interested in this specific chemical structure, the following steps are recommended:

- **Chemical Synthesis and Characterization:** If this compound is central to a research project, it would likely need to be synthesized. Following synthesis, structural confirmation using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, mass spectrometry, and elemental analysis would be required.
- **CAS Registry Nomination:** Once the structure is unequivocally confirmed, it can be submitted to the Chemical Abstracts Service for registration, at which point a new CAS number would be assigned.

We regret that we could not provide the specific information requested at this time. Should a CAS number or a standardized name for this compound be identified, a comprehensive technical guide can be developed.

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